

Technical Guide: Stability and Storage of Z-Gly-Pro-Ala-OH

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Z-Gly-pro-ala-OH

CAS No.: 5891-41-8

Cat. No.: B1639275

[Get Quote](#)

Executive Summary & Molecule Profile

Z-Gly-Pro-Ala-OH (CAS: 5891-41-8) is a synthetic N-protected tripeptide derivative widely utilized as a substrate for proteolytic enzymes, specifically collagenases (e.g., from *Clostridium histolyticum*) and prolyl oligopeptidases. The N-terminal Carbobenzoxy (Z or Cbz) group confers significant hydrophobicity and resistance to aminopeptidase degradation, while the C-terminal free acid allows for specific carboxyl-end interactions or further derivatization.

This guide defines the rigorous handling conditions required to prevent spontaneous hydrolysis, racemization, and aggregation, ensuring experimental reproducibility in enzymatic assays and peptide synthesis.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Parameter	Specification
Chemical Name	N-(Benzyloxycarbonyl)-glycyl-L-prolyl-L-alanine
Sequence	Z-Gly-Pro-Ala-OH
CAS Number	5891-41-8
Molecular Formula	C ₁₈ H ₂₃ N ₃ O ₆
Molecular Weight	377.39 g/mol
pKa (Predicted)	~3.7 (Carboxyl group)
Physical State	White to off-white lyophilized powder
Solubility	Soluble in DMSO, DMF, Ethanol; Sparingly soluble in water

Solid-State Stability & Storage

In its lyophilized solid form, **Z-Gly-Pro-Ala-OH** is chemically stable for 2–3 years if protected from moisture and thermal stress. The primary degradation risks in the solid state are hygroscopic clumping and slow hydrolysis due to trapped moisture.

Protocol A: Long-Term Storage (Solid)

- Temperature: Store at -20°C. (Storage at -80°C is acceptable but unnecessary for the solid powder).
- Atmosphere: The vial must be tightly sealed. Usage of a desiccator is mandatory when warming to room temperature to prevent condensation.
- Container: Amber glass or high-quality polypropylene to minimize light exposure, although the Z-group is relatively photostable compared to fluorophores.

“

Expert Insight: The Z-group is stable to mild bases and nucleophiles but can be removed by strong acids (HBr/AcOH) or catalytic hydrogenolysis. Therefore, ensure the storage environment is free of volatile acid vapors (e.g., HCl, TFA) which could prematurely deprotect the N-terminus.

Solution Stability & Reconstitution

Peptides are inherently unstable in solution. The **Z-Gly-Pro-Ala-OH** molecule presents a specific challenge: the Z-group increases hydrophobicity, making direct dissolution in aqueous buffers difficult and prone to precipitation or micelle formation, which alters apparent enzyme kinetics.

Solvent Compatibility Matrix

Solvent	Solubility Rating	Stability (at -20°C)	Recommended Use
DMSO (Anhydrous)	Excellent (>50 mM)	High (6 months)	Primary Stock Solvent
DMF	Good	Moderate	Alternative Stock
Ethanol	Good	Moderate	Secondary Choice
Water/PBS	Poor (<1 mM)	Low (Days)	Working Solution Only

Protocol B: Reconstitution and Aliquoting

Objective: Create a stable stock solution that minimizes freeze-thaw cycles.

- **Equilibration:** Allow the lyophilized vial to reach room temperature (approx. 30 mins) inside a desiccator before opening. Failure to do this causes water condensation on the powder, accelerating hydrolysis.
- **Primary Solubilization:** Dissolve the peptide in 100% Anhydrous DMSO to a concentration of 10–50 mM. Vortex gently until the solution is perfectly clear.

- Why DMSO? It prevents bacterial growth and suppresses hydrolytic activity compared to aqueous buffers.
- Aliquoting: Immediately divide the stock into single-use aliquots (e.g., 20–50 μL) in low-binding microcentrifuge tubes.
- Storage: Freeze aliquots at -20°C or -80°C .
 - Shelf Life: 6 months at -20°C ; 1 year at -80°C .
 - Freeze-Thaw Limit: Maximum 3 cycles.

Protocol C: Preparing the Working Solution

Objective: Prepare the substrate for an enzymatic assay (e.g., Collagenase activity).

- Thaw one DMSO stock aliquot.
- Dilute dropwise into the assay buffer (e.g., Tris-HCl pH 7.4 + CaCl_2) while vortexing.
- Final Concentration: Typically 0.5 mM – 2.0 mM.
- Stability Window: Use within 4 hours at room temperature. Discard unused working solution.

Degradation Mechanisms & QC

Understanding how the molecule fails is critical for troubleshooting.

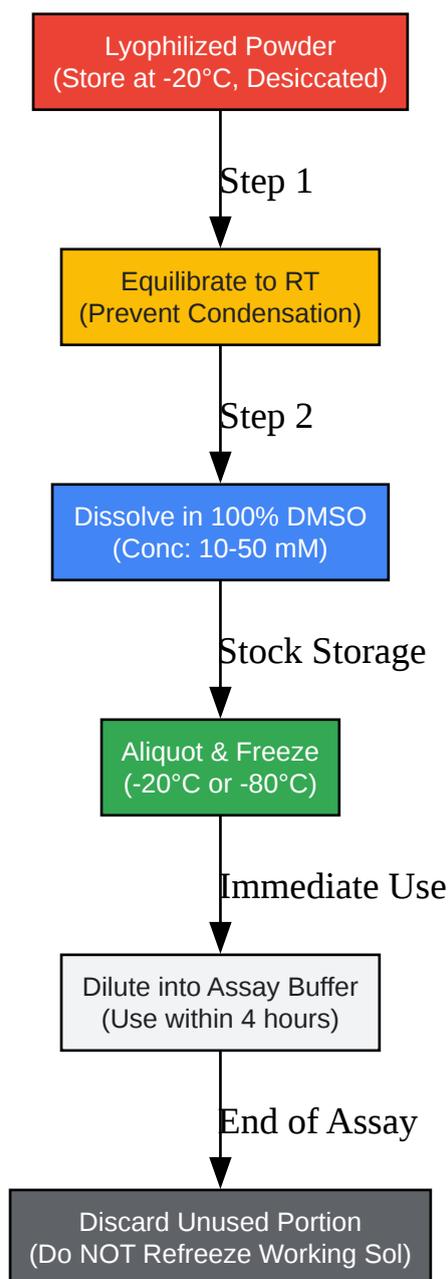
Primary Degradation Pathways

- Hydrolysis: The peptide bonds (Gly-Pro and Pro-Ala) are susceptible to spontaneous hydrolysis in aqueous solution, accelerated by high pH (>8.5) or high temperature ($>37^{\circ}\text{C}$).
- Racemization: The C-terminal Alanine is chiral. Prolonged exposure to basic conditions can cause racemization (L-Ala

D-Ala), rendering the substrate unrecognizable to stereospecific enzymes.

- Precipitation: Upon dilution into aqueous buffer, "invisible" micro-precipitates can form if the concentration is too high, leading to erratic absorbance readings.

Visualization: Storage & Handling Logic



[Click to download full resolution via product page](#)

Figure 1: Decision tree for the reconstitution and storage of **Z-Gly-Pro-Ala-OH** to maximize shelf-life.

Quality Control (HPLC Method)

To verify the integrity of an old stock, use the following Reverse-Phase HPLC conditions:

- Column: C18 Analytical (5 μ m, 4.6 x 150 mm).
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 5% B to 60% B over 20 minutes.
- Detection: UV at 214 nm (peptide bond) and 254 nm (Z-group aromatic ring).
- Acceptance Criteria: Single peak >95% purity. New peaks at earlier retention times indicate hydrolysis fragments (e.g., Z-Gly-Pro-OH or free Ala).

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 14333303, **Z-Gly-Pro-Ala-OH**. Retrieved from [[Link](#)]
- Eckhard, U., et al. (2011). Structural Basis for Activity Regulation and Substrate Preference of Clostridial Collagenases G, H, and T. Journal of Biological Chemistry. (Contextualizes the substrate specificity for Gly-Pro-Ala motifs). Retrieved from [[Link](#)]
- To cite this document: BenchChem. [Technical Guide: Stability and Storage of Z-Gly-Pro-Ala-OH]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1639275#z-gly-pro-ala-oh-stability-and-storage-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com